

Vinylcyclooctane: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: Vinylcyclooctane

Cat. No.: B1216576

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CAS Number: 61142-41-4 IUPAC Name: Ethenylcyclooctane

This technical guide provides an in-depth overview of **vinylcyclooctane**, a valuable compound for researchers, scientists, and professionals in drug development. This document outlines its chemical identity, synthesis, key reactions, and its interaction with biological systems, presenting data in a clear and accessible format for laboratory and research applications.

Chemical and Physical Properties

Vinylcyclooctane is a cyclic olefin with the molecular formula $C_{10}H_{18}$ and a molecular weight of 138.25 g/mol ^[1] Its structure consists of a vinyl group attached to a cyclooctane ring. The compound is also known by the synonym ethenylcyclooctane.

Property	Value
CAS Number	61142-41-4
IUPAC Name	Ethenylcyclooctane
Molecular Formula	$C_{10}H_{18}$
Molecular Weight	138.25 g/mol

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **vinylcyclooctane** are not readily available in the public domain, general synthetic strategies have been described. These methods include the cyclization of linear precursors, Diels-Alder reactions, and radical-mediated reactions.

One potential synthetic approach is analogous to the preparation of vinylcyclohexane from cyclohexyl ketone. This would involve the conversion of cyclooctanone to a corresponding hydrazone, followed by elimination to form the vinyl group.

Conceptual Experimental Protocol (based on analogous syntheses):

- **Step 1: Hydrazone Formation.** Cyclooctanone is reacted with a suitable hydrazine derivative, such as 2,4,6-triisopropylbenzenesulfonylhydrazide, in an alcohol solvent. The reaction mixture is typically heated to reflux.
- **Step 2: Elimination Reaction.** The resulting hydrazone is then treated with a strong, non-nucleophilic base to induce elimination and form the **vinylcyclooctane** product.
- **Purification.** The final product would require purification, likely through distillation, to remove any unreacted starting materials and byproducts. It is advisable to add a polymerization inhibitor during distillation to prevent the vinyl group from reacting.

Chemical Reactions and Applications

Vinylcyclooctane's reactivity is primarily centered around the vinyl group, making it a useful intermediate in organic synthesis. Key reactions include:

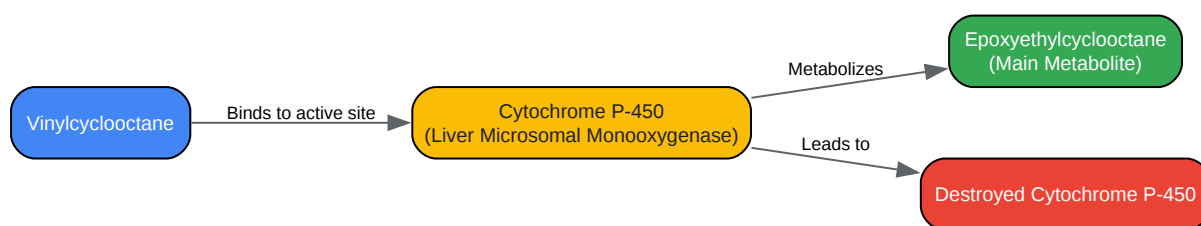
- **Polymerization:** The vinyl group can undergo polymerization, making it a monomer for the production of polymers with potentially unique properties.
- **Hydrogenation:** The double bond can be readily hydrogenated to yield ethylcyclooctane.
- **Intermediate in Complex Molecule Synthesis:** It serves as a starting material for the synthesis of more complex molecules, including polycyclic compounds that may have applications in pharmaceuticals and materials science.

Biological Activity and Signaling Pathways

A significant aspect of **vinylcyclooctane**'s biological activity is its metabolism by the cytochrome P-450 (P-450) enzyme system. Research has shown that **vinylcyclooctane** is a substrate for liver microsomal monooxygenase, which metabolizes it to its corresponding epoxide, epoxyethylcyclooctane.[2]

This metabolic process is also accompanied by the destruction of the P-450 isozymes.[2] For every destructive event, approximately 180 molecules of **vinylcyclooctane** are turned over, with the formation of 132 molecules of the epoxide.[2] This interaction highlights **vinylcyclooctane** as a compound of interest for studying enzyme kinetics, drug metabolism, and toxicology.

Metabolism of **Vinylcyclooctane** by Cytochrome P-450



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Caption: Metabolic pathway of **vinylcyclooctane** by cytochrome P-450.

Safety and Handling

Vinylcyclooctane is classified as a flammable liquid and vapor. It is harmful if swallowed and is very toxic to aquatic life with long-lasting effects. Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment and working in a well-ventilated area.

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References

- 1. Buy Vinylcyclooctane | 61142-41-4 [smolecule.com]
- 2. Metabolism of vinylcyclooctane and partition ratio between epoxide formation and cytochrome P-450 destruction - PubMed [pubmed.ncbi.nlm.nih.gov]
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